

# A Guide to the Spectroscopic Characterization of 4-Methoxyphenyl 4-hydroxybenzoate

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## Compound of Interest

**Compound Name:** 4-Methoxyphenyl 4-hydroxybenzoate

**Cat. No.:** B1582049

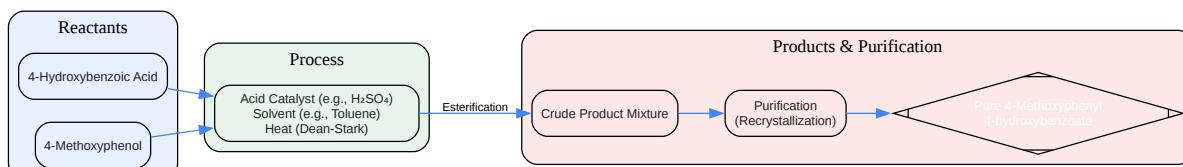
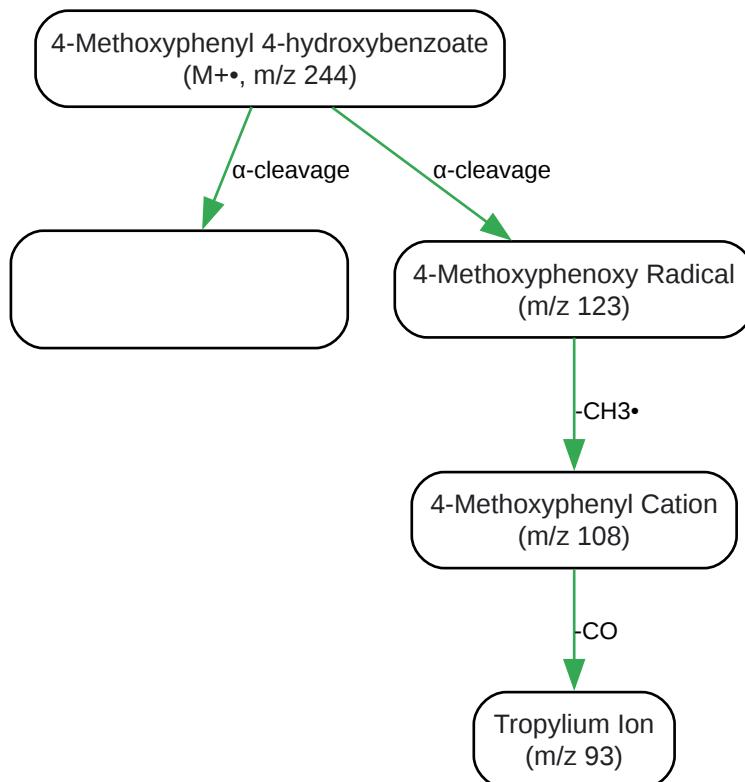
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This technical guide provides an in-depth analysis of the spectroscopic data for **4-Methoxyphenyl 4-hydroxybenzoate** (CAS 50687-62-2), a key aromatic ester. Designed for researchers and professionals in drug development and materials science, this document synthesizes foundational principles with practical, field-proven insights to facilitate the unambiguous identification and characterization of this compound.

## Molecular Structure and Spectroscopic Overview

**4-Methoxyphenyl 4-hydroxybenzoate** is comprised of two key moieties: a 4-hydroxybenzoyl group and a 4-methoxyphenyl group linked by an ester functional group. This structure presents distinct features that are readily elucidated by a combination of spectroscopic techniques. The structural integrity and purity of a sample are paramount, and the methods described herein form a self-validating system for its confirmation.

The molecular formula is  $C_{14}H_{12}O_4$ , corresponding to a molecular weight of 244.24 g/mol .[\[1\]](#)[\[2\]](#) The following diagram illustrates the molecular structure with atomic numbering used for subsequent spectral assignments.



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## References

- 1. [pschemicals.com](http://pschemicals.com) [pschemicals.com]

- 2. 4-HYDROXYBENZOIC ACID 4-METHOXYPHENYL ESTER CAS#: 50687-62-2  
[amp.chemicalbook.com]
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